

Hydroxydip-tolylborane safety data sheet and handling precautions

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Compound of Interest

Compound Name: Hydroxydip-tolylborane

Cat. No.: B1355148

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Technical Guide to the Safe Handling of Di(p-tolyl)borinic Acid

Disclaimer: A specific, verified Safety Data Sheet (SDS) for hydroxydi-p-tolylborane, also known as di(p-tolyl)borinic acid, is not readily available in public databases. The following guide has been synthesized from safety data for structurally similar organoboron compounds, particularly tolylboronic acids and other borinic acid derivatives. This information is intended for qualified researchers, scientists, and drug development professionals and should be supplemented with institutional safety protocols and a thorough risk assessment before handling.

Compound Identification and Properties

Di(p-tolyl)borinic acid is an organoboron compound. While specific experimental data is limited, predicted properties can be used as a guideline for handling.

Table 1: Physical and Chemical Properties of Di(p-tolyl)borinic Acid

Property	Value (Predicted)	Source
Molecular Formula	C ₁₄ H ₁₅ BO	N/A
Boiling Point	338.76 °C at 760 mmHg	[1]
Melting Point	94.82 °C	[1]

Note: These properties are computationally predicted and have not been experimentally verified.[1]

Hazard Identification and Classification

Based on data for analogous compounds like tolylboronic acid, di(p-tolyl)borinic acid should be handled as a hazardous substance. The following GHS classifications are representative of this chemical class.[2]

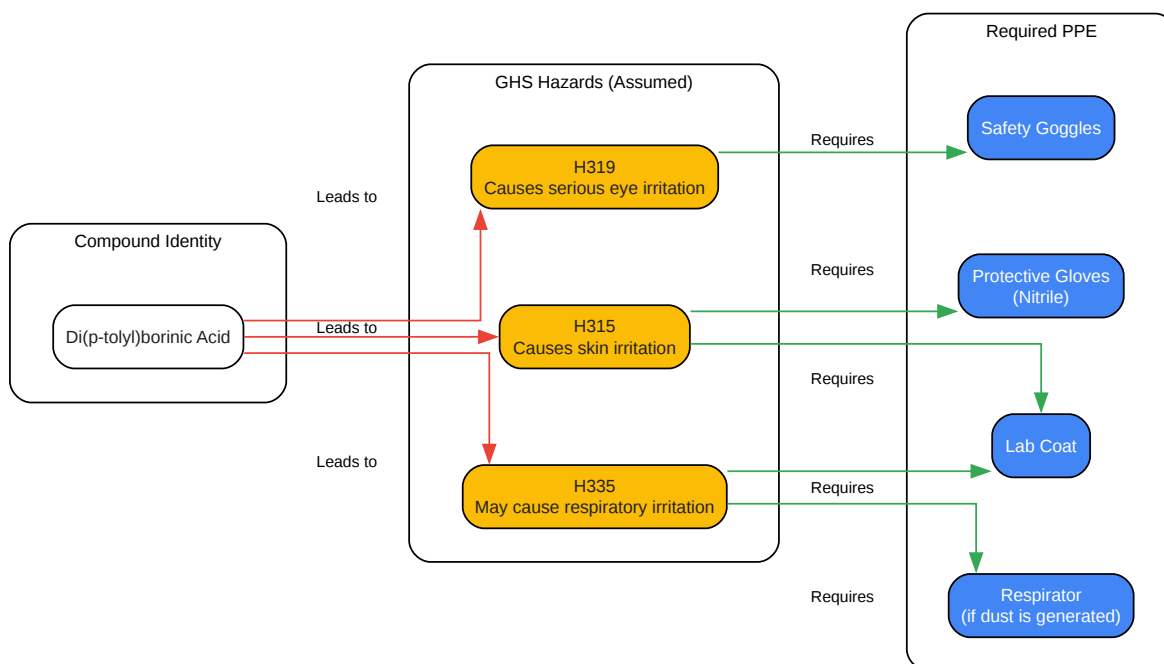
Table 2: GHS Hazard Classification (Based on Analogue Data)

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation

Source: Synthesized from SDS for tolylboronic acid and related compounds.[2]

Hazard Communication Diagram

The following diagram illustrates the logical flow from the compound's identity to its potential hazards and the required personal protective equipment (PPE).



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Caption: Logical relationship between the compound, its assumed hazards, and required PPE.

Handling Precautions and Exposure Controls

Safe handling of di(p-tolyl)borinic acid requires stringent adherence to laboratory safety protocols to minimize exposure.^{[3][4][5]}

Engineering Controls

- Ventilation: Always handle this compound in a certified chemical fume hood to minimize inhalation of dust or fumes.^[3]

- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[4\]](#)

Personal Protective Equipment (PPE)

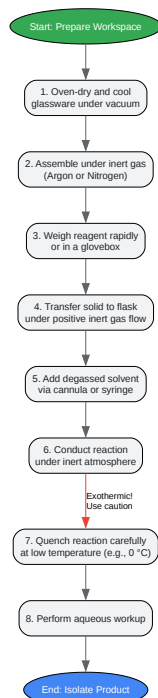
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[2\]](#)
- Skin Protection: Wear a flame-retardant lab coat and compatible chemical-resistant gloves (e.g., nitrile rubber). Change gloves immediately if contamination occurs.[\[2\]](#)[\[4\]](#)
- Respiratory Protection: If procedures may generate dust, a NIOSH-approved dust respirator should be used.

Hygiene Measures

- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[\[4\]](#)
- Avoid creating dust when handling the solid material.[\[3\]](#)
- Contaminated work clothing should not be allowed out of the workplace and must be decontaminated before reuse.[\[6\]](#)

Experimental Protocol: General Workflow for Handling Air-Sensitive Borinic Acids

Organoboron compounds can be sensitive to air and moisture. The following protocol outlines a general workflow for handling such reagents in an inert atmosphere. Always perform a dry run and risk assessment before working with the actual reagent.[\[7\]](#)[\[8\]](#)



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Caption: A generalized workflow for the safe handling of air-sensitive borinic acids.

First-Aid Measures

In case of exposure, follow these first-aid measures and seek immediate medical attention.[9]
[10]

Table 3: First-Aid Procedures

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a poison center or doctor. [9]
Skin Contact	Immediately remove all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice. [9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice. [9]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and call a doctor immediately. [9]

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[3\]](#) Protect from moisture and keep away from incompatible materials such as strong oxidizing agents.[\[3\]](#)
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations. Do not allow the chemical to enter drains.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE as described in Section 3.2. Avoid dust formation and inhalation.
- Containment and Cleanup: Cover the spill with a dry, inert material (e.g., sand or vermiculite). Carefully sweep or scoop up the material and place it into a properly labeled

container for disposal.[3][11] Clean the affected area thoroughly.

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